

Best practices for handling lyophilized C3a (70-77) powder

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Compound of Interest

Compound Name: C3a (70-77)

Cat. No.: B15607999

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Technical Support Center: C3a (70-77) Peptide

This guide provides researchers, scientists, and drug development professionals with best practices for handling lyophilized **C3a (70-77)** powder. It includes frequently asked questions and troubleshooting advice to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **C3a (70-77)** powder upon arrival?

For long-term stability, the lyophilized powder should be stored at -20°C or colder.^{[1][2][3][4]} Under these conditions, the peptide can be stable for 6 to 12 months.^{[2][3][5]} Short-term storage at 4°C is possible but not recommended for extended periods.^{[2][6]} To prevent degradation from moisture and light, keep the vial tightly sealed and in a desiccator, protected from light.^[7]

Q2: What is the recommended procedure for reconstituting the lyophilized powder?

- Centrifuge the Vial: Before opening, briefly centrifuge the vial on a tabletop centrifuge to ensure any powder entrapped in the cap is collected at the bottom of the vial.^{[2][3]}

- **Equilibrate to Room Temperature:** Allow the vial to warm to room temperature before opening to avoid condensation.[8]
- **Select a Solvent:** The choice of solvent is critical. For many applications, sterile, high-purity water, phosphate-buffered saline (PBS) at pH 7.2-7.4, or another suitable assay buffer is recommended.[8][9] For hydrophobic peptides, a small amount of an organic solvent like DMSO may be necessary for initial solubilization, followed by dilution with your aqueous assay buffer. Always consult the manufacturer's datasheet for specific recommendations.
- **Reconstitute:** Carefully add the recommended volume of solvent to the vial to achieve the desired stock concentration. Gently vortex or pipette the solution to ensure the peptide is fully dissolved. Sonication can also aid in dissolution if needed.[8]

Q3: How should I store the reconstituted **C3a (70-77)** solution?

To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is crucial to aliquot the reconstituted solution into single-use volumes. These aliquots should be stored at -20°C or -80°C for long-term use.[10] For short-term use (1-2 weeks), the solution can be stored at 2-8°C.[10]

Q4: What is the biological function of **C3a (70-77)**?

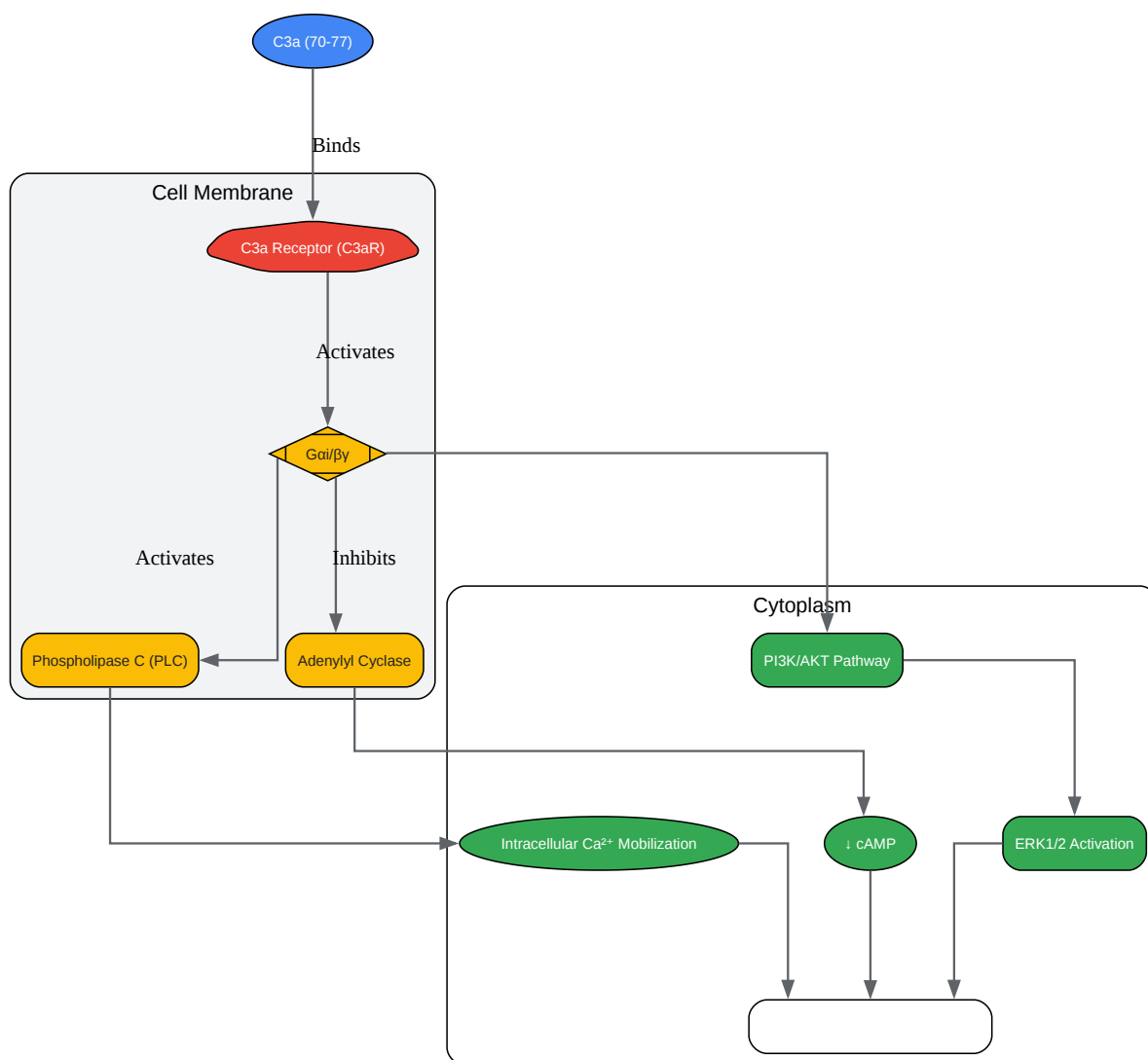
C3a (70-77) is the C-terminal octapeptide fragment of the C3a anaphylatoxin.[11] It acts as an agonist for the C3a receptor (C3aR), a G protein-coupled receptor (GPCR).[12] While it possesses the biological activities of the full-length C3a molecule, such as inducing inflammatory responses and smooth muscle contraction, it is generally less potent.[11] Its primary role in research is to selectively activate the C3aR to study downstream signaling pathways and cellular responses like chemotaxis and calcium mobilization.[10][12]

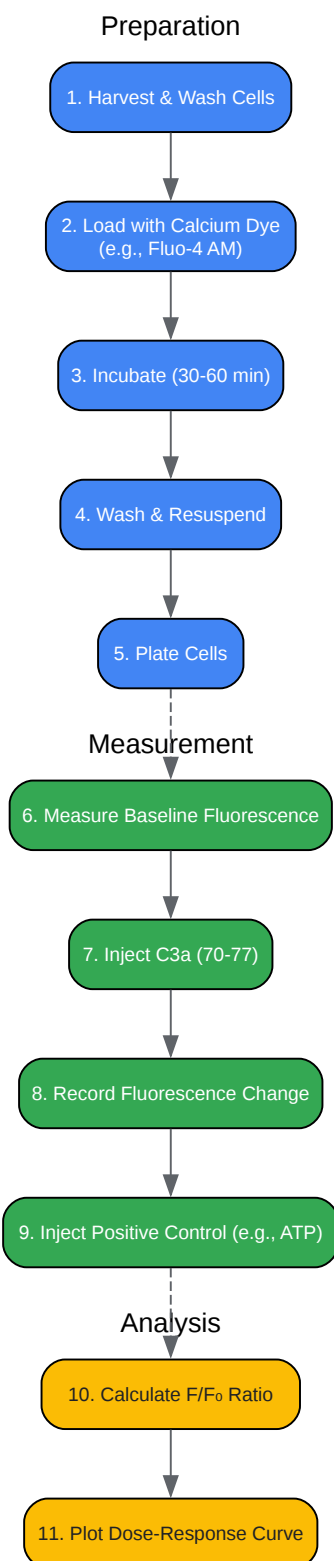
Storage and Stability Summary

Condition	Lyophilized Powder	Reconstituted Solution
Long-Term Storage	-20°C or colder[1][2][3][4]	-20°C or -80°C in aliquots[10]
Short-Term Storage	4°C (not recommended for extended periods)[2][6]	2-8°C (for 1-2 weeks)[10]
Shelf Life	6-12 months at -20°C[2][3][5]	Varies; minimize freeze-thaw cycles
Special Handling	Protect from moisture and light[7]	Avoid repeated freeze-thaw cycles

C3a (70-77) Signaling Pathway

C3a (70-77) binds to and activates the C3a Receptor (C3aR), a GPCR typically coupled to the inhibitory G-protein, G α i. This interaction initiates a signaling cascade that inhibits adenylyl cyclase, leading to decreased intracellular cAMP levels. Concurrently, activation of other G-protein subunits can trigger the Phospholipase C (PLC) pathway and activate downstream kinases such as PI3K/AKT and ERK1/2, ultimately culminating in cellular responses like intracellular calcium mobilization and modulation of immune cell functions.





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